

# Personal protective equipment for handling Torasemide

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## Compound of Interest

Compound Name: Torasemide

Cat. No.: B1682434

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## Essential Safety and Handling Guide for Torasemide

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Torasemide**. The following procedures are designed to ensure a safe laboratory environment and minimize exposure risk.

### Hazard Identification

**Torasemide** is classified with the following hazards:

- Causes serious eye irritation.[1][2]
- Suspected of damaging fertility or the unborn child.[3][4]
- May cause respiratory irritation.[1]
- Harmful if swallowed.[1]
- May cause skin irritation.[1]

It is a potent pharmacologically active material, and occupational exposure to even small amounts may cause physiological effects.[5]

### Quantitative Data and Physical Properties

The following table summarizes key quantitative data for **Torasemide**.

Property	Value	Source(s)
CAS Number	56211-40-6	[1][3]
Molecular Formula	C <sub>16</sub> H <sub>20</sub> N <sub>4</sub> O <sub>3</sub> S	[2]
Molecular Weight	348.4 g/mol	
Appearance	Solid	[3][4]
Melting Point	163 - 164 °C	[3][4]
Solubility	DMSO: soluble 18mg/mL	[3][4]
log Pow	3.356	[2][3]
Occupational Exposure Limits	No exposure limits noted for ingredient(s).	[1][2][5][6]

## Operational Plan: Handling and Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling **Torasemide** to determine the appropriate containment and personal protective equipment.

### Engineering Controls

To minimize inhalation exposure, handling of **Torasemide** powder should occur within a dedicated containment system.

- Primary Controls: Use a laboratory fume hood, ventilated balance enclosure, biological safety cabinet, or glovebox for all weighing and solution preparation activities.[5][6]
- Ventilation: Ensure adequate general laboratory ventilation.[1][7] A closed system or local exhaust should be installed where possible to prevent direct exposure.[7]
- Safety Stations: An accessible safety shower and eye wash station must be available in the immediate work area.[1]

### Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Torasemide**.

- Eye and Face Protection: Wear safety glasses with side-shields or chemical splash goggles. [1][2][6][7] If there is a splash hazard, a face shield should be used in addition to goggles. [7][8]
- Hand Protection: Wear nitrile or other impervious protective gloves. [1][5] It is recommended to consider double gloving. [5] Gloves must be inspected before use, and proper glove removal technique (without touching the glove's outer surface) should be followed to avoid skin contact. [2]
- Body Protection: Wear a disposable lab coat, impervious clothing, or coveralls to prevent skin contact. [1][5][7] Disposable sleeve covers are also recommended. [5]
- Respiratory Protection: If engineering controls are not sufficient or when handling large quantities, a suitable respirator (such as a NIOSH-approved dust respirator) must be used. [1][7] Avoid breathing dust, fumes, or vapors. [1]

## Handling Procedures

Follow these procedural steps for the safe handling of **Torasemide**.

- Preparation:
  - Obtain and read the Safety Data Sheet (SDS) for **Torasemide** before starting any work.
  - Ensure all required engineering controls are functioning correctly.
  - Put on all required PPE as detailed above.
- Handling the Compound:
  - Avoid all contact and inhalation of dust, mists, and vapors associated with the material. [5]
  - Avoid the formation of dust and aerosols during handling. [1][4][7]
  - Do not eat, drink, or smoke in the area where **Torasemide** is handled. [1]

- Post-Handling:
  - Wash hands thoroughly with soap and water after handling and before breaks.[1][4]
  - Remove and properly dispose of contaminated clothing immediately. Take off contaminated clothing and wash it before reuse.[1]
  - Clean all surfaces and equipment after use. Decontaminate surfaces by scrubbing with alcohol.[1]

## Emergency and First Aid Protocols

- In Case of Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Consult a physician.[1][3]
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. [1][3] Remove contaminated clothing. If irritation persists, consult a physician.[3]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, consult a physician.[1][3]
- In Case of Ingestion: Rinse mouth with water.[1][3] Never give anything by mouth to an unconscious person.[3] Seek immediate medical attention.

## Disposal Plan

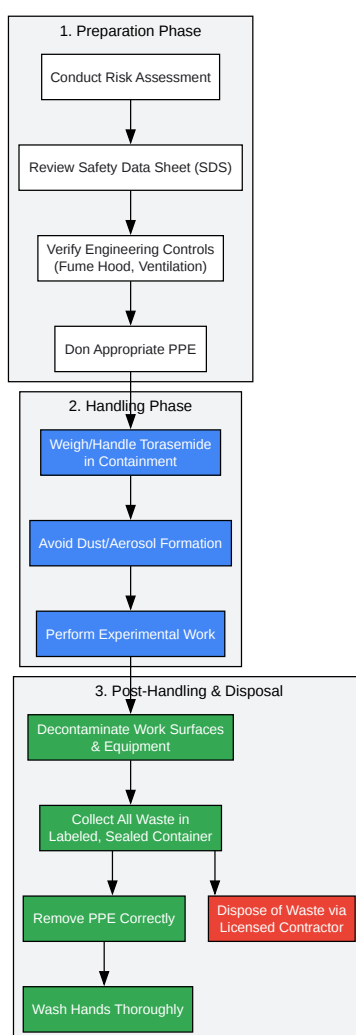
All **Torsemide** waste and contaminated materials must be treated as hazardous chemical waste.

- Waste Collection: Collect waste material in a suitable, closed, and clearly labeled container for disposal.[4] Avoid generating dust during clean-up.[6]
- Disposal Method: Dispose of contents and container in accordance with all local, state, and federal regulations.[1] Offer surplus and non-recyclable solutions to a licensed disposal company.[4] Do not allow the product to enter drains or waterways.[1][4]

- Decontamination: Clean any spills immediately. Absorb solutions with an inert material (e.g., diatomite) and dispose of the contaminated material as hazardous waste.[1]

For unused or expired medicine in a non-laboratory setting, the best option is to use a drug take-back program.[9] If not available, mix the medicine (do not crush tablets) with an unappealing substance like dirt or coffee grounds, place it in a sealed plastic bag, and dispose of it in the household trash.[9]

## Workflow for Safe Handling of Torasemide



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Caption: Workflow for the safe handling and disposal of **Torasemide** in a laboratory setting.

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